

# (S)-1-Chloro-2-propanol physical properties

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## Compound of Interest

Compound Name: (S)-1-Chloro-2-propanol

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## An In-depth Technical Guide on the Physical Properties of (S)-1-Chloro-2-propanol

This guide provides a comprehensive overview of the core physical properties of **(S)-1-Chloro-2-propanol**, tailored for researchers, scientists, and professionals in drug development. It includes a detailed summary of quantitative data, experimental protocols for property determination, and a logical workflow visualization.

## Introduction to (S)-1-Chloro-2-propanol

**(S)-1-Chloro-2-propanol**, with the chemical formula  $C_3H_7ClO$ , is a chiral molecule and a member of the chlorohydrin family.<sup>[1][2]</sup> It is a secondary alcohol where one of the methyl hydrogen atoms in isopropanol is substituted by chlorine.<sup>[3][4]</sup> At room temperature, it presents as a colorless to light amber liquid, often with a pungent or mild odor.<sup>[1][3]</sup> This compound is soluble in water and various organic solvents like ethanol.<sup>[1][4]</sup> **(S)-1-Chloro-2-propanol** serves as a crucial intermediate in organic synthesis, particularly in the manufacturing of chiral pharmaceuticals and other fine chemicals.<sup>[1][5]</sup>

## Quantitative Physical Properties

The physical properties of **(S)-1-Chloro-2-propanol** are summarized in the table below for easy reference and comparison.

Property	Value	Temperature (°C)	Pressure	Citations
Molecular Formula	C <sub>3</sub> H <sub>7</sub> ClO	N/A	N/A	[1][5]
Molecular Weight	94.54 g/mol	N/A	N/A	[1][3][5]
Appearance	Colorless to light amber liquid	Ambient	N/A	[3][4]
Odor	Pungent, mild	Ambient	N/A	[1][3]
Density	1.111 g/mL	25	N/A	[4]
	1.115 g/mL	20	N/A	[3][6]
	1.108 g/mL	N/A	N/A	[1]
Boiling Point	126-127 °C	N/A	760 mmHg	[3][4]
	123-124 °C	N/A	N/A	[1]
Melting Point	< 25 °C	N/A	N/A	[1]
Refractive Index	1.439	20	N/A	[4]
	1.4392	20	N/A	[3]
Solubility in Water	Soluble (≥ 100 mg/mL)	23	N/A	[1][3][6]
Solubility in Solvents	Soluble in Ethanol, Chloroform; Slightly soluble in Methanol	N/A	N/A	[1][4]

## Experimental Protocols for Property Determination

The following sections detail the standard methodologies for determining the key physical properties of a liquid chemical like **(S)-1-Chloro-2-propanol**.

## Determination of Density

The density of a liquid can be determined accurately using the gravimetric method with a pycnometer or, more simply, with a graduated cylinder and a precision balance.

- Objective: To measure the mass per unit volume of the liquid.
- Apparatus: Graduated cylinder (e.g., 25 mL or 50 mL), electronic balance with a precision of at least 0.001 g.[\[7\]](#)
- Procedure:
  - Place a clean, dry measuring cylinder on the electronic balance and tare its mass to zero.[\[7\]](#)
  - Carefully pour a specific volume of **(S)-1-Chloro-2-propanol** into the measuring cylinder (e.g., 20 mL). Record the exact volume, reading from the bottom of the meniscus at eye level to avoid parallax error.[\[7\]](#)[\[8\]](#)
  - Place the measuring cylinder containing the liquid back onto the balance and record the mass.[\[7\]](#)
  - Calculate the density using the formula: Density ( $\rho$ ) = Mass (m) / Volume (V).[\[7\]](#)
  - The procedure should be repeated multiple times at a constant temperature to ensure accuracy, and the average value should be reported.[\[7\]](#)

## Determination of Boiling Point

The capillary method is a common and reliable technique for determining the boiling point of a small quantity of liquid.[\[9\]](#)

- Objective: To find the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.[\[10\]](#)[\[11\]](#)
- Apparatus: Thiele tube or a melting point apparatus (e.g., Mel-Temp), thermometer, a small test tube (fusion tube), a capillary tube sealed at one end, and a heating medium (e.g., paraffin oil).[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Procedure:
  - Fill the small test tube with approximately 2-3 mL of **(S)-1-Chloro-2-propanol**.[\[11\]](#)
  - Place the capillary tube into the test tube with its open end submerged in the liquid.[\[9\]](#)
  - Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[\[9\]](#)[\[10\]](#)
  - Insert this assembly into the heating bath (Thiele tube or Mel-Temp apparatus).
  - Heat the apparatus gently. As the temperature rises, air trapped in the capillary will escape.[\[9\]](#)
  - The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[\[10\]](#)
  - To confirm, remove the heat source slightly. The temperature at which the liquid just begins to enter the capillary tube upon cooling is the precise boiling point.[\[10\]](#)

## Determination of Refractive Index

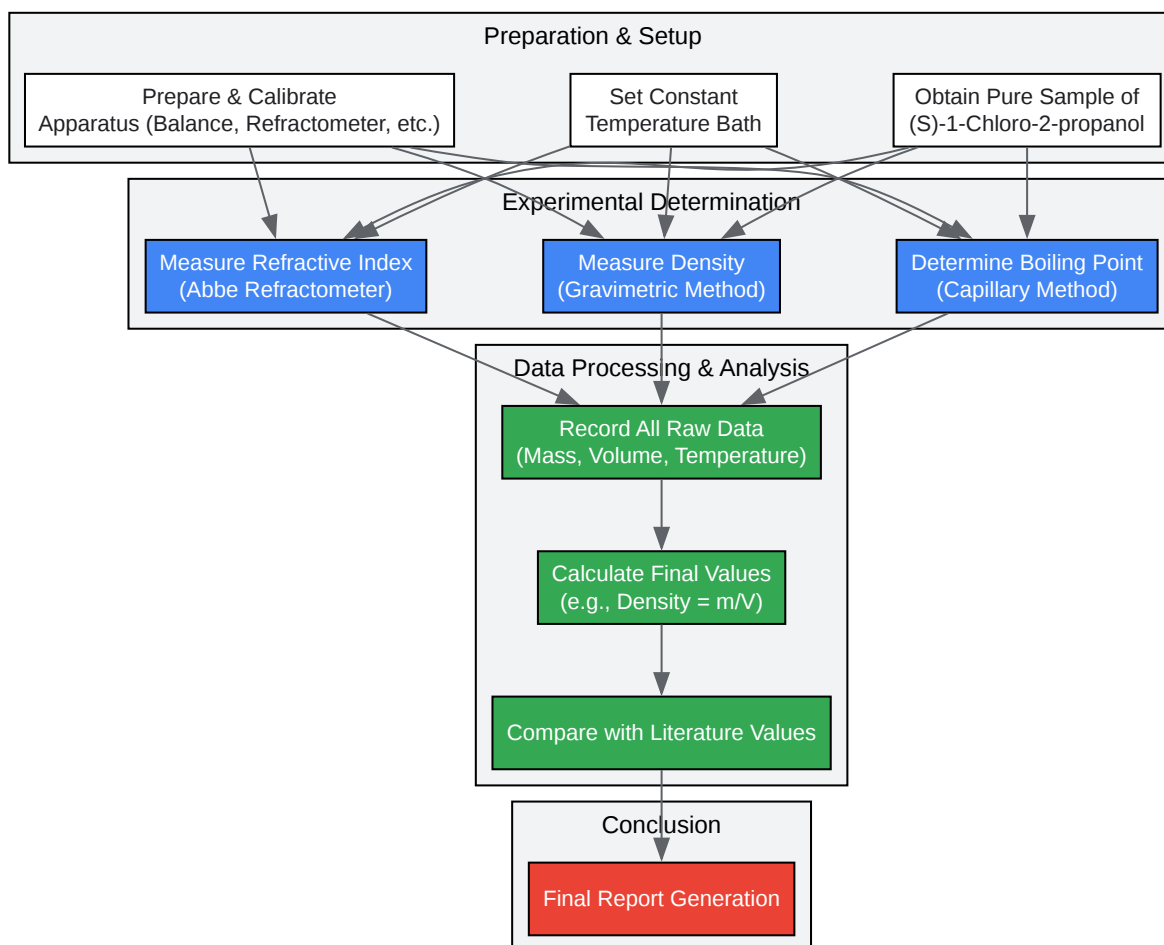
The refractive index, a measure of how light bends as it passes through the substance, is a characteristic property that is useful for identification and purity assessment. It is typically measured using a refractometer.

- Objective: To measure the ratio of the speed of light in a vacuum to its speed within the liquid.
- Apparatus: An Abbe refractometer, a constant temperature water bath, and a dropper.
- Procedure:
  - Calibrate the refractometer using a standard sample with a known refractive index (e.g., distilled water).
  - Ensure the prism of the refractometer is clean and dry.

- Using a dropper, place a few drops of **(S)-1-Chloro-2-propanol** onto the surface of the measuring prism.
- Close the prism assembly. The liquid should spread evenly to form a thin film.
- Allow the sample to equilibrate to the desired temperature (typically 20°C), which can be maintained by circulating water from a constant temperature bath.[3]
- Look through the eyepiece and adjust the control knob until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
- Read the refractive index value directly from the instrument's scale.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical property determination of a chemical substance.



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Caption: Workflow for determining physical properties.

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